

Tergitol 15-S-40: A Comprehensive Technical Guide for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tergitol

Cat. No.: B094223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tergitol 15-S-40 is a nonionic surfactant of the secondary alcohol ethoxylate class, characterized by its exceptional performance in a multitude of research and industrial applications.[1][2][3] Chemically, it is a secondary alcohol ethoxylate with approximately 41 ethylene oxide units.[1][3][4][5][6] This structure imparts a unique balance of hydrophilic and lipophilic properties, making it a versatile tool for researchers in fields ranging from drug delivery to materials science. This technical guide provides an in-depth overview of the physicochemical properties of **Tergitol** 15-S-40, detailed experimental protocols for its application, and visual representations of relevant workflows to support its use in a research setting.

Physicochemical Properties

Tergitol 15-S-40 is valued for its combination of emulsification, wetting, and detergency.[7] It is readily biodegradable, offering a more environmentally friendly alternative to some other surfactant classes.[6] Often supplied as a 70% aqueous solution, it is a pale yellow liquid with a mild odor.[1][8] Key physicochemical properties are summarized in the table below.

Property	Value	Notes and Conditions
Chemical Structure	Secondary Alcohol Ethoxylate	C11-15 secondary alcohol with ~41 moles of ethylene oxide.
Molecular Weight	~1,960 g/mol	Calculated value.[1][4][9][10]
HLB Value	18	Indicates it is a highly effective oil-in-water emulsifier.[1][4][5][6]
Critical Micelle Concentration (CMC)	783 - 1314 ppm	Measured at 25°C.[1][4] The range may be due to different measurement techniques or purities.
Cloud Point	> 100 °C	For a 1 wt% aqueous solution. [1][4][5] This high cloud point indicates its suitability for high-temperature applications.
Surface Tension	45 dynes/cm	For a 1% actives solution at 25°C.[1][11]
Appearance	Pale yellow liquid (as 70% solution) or white solid (neat)	[1][8][12]
Density	1.072 g/mL at 30°C (70% solution); 1.059 g/mL at 55°C (solid)	[1][4][8]
Viscosity	1750 mm ² /s (70% solution); 156.7 mm ² /s at 50°C (solid)	[8][12]
Solubility	Freely soluble in water; soluble in chlorinated and polar organic solvents.	[1][4][5][6][8][12]
pH	6.5 - 7.0	For a 1% aqueous solution.[1][8][12]

Research Applications in Drug Development

The high HLB value and excellent stabilizing properties of **Tergitol** 15-S-40 make it a valuable excipient in the formulation of drug delivery systems, particularly for poorly water-soluble drugs. Its ability to form stable emulsions and prevent particle aggregation is crucial for the development of nanoemulsions, microemulsions, and nanoparticle suspensions for oral, parenteral, and topical drug delivery.

Experimental Protocols

Formulation of a Nanoemulsion for Poorly Soluble Drug Delivery

This protocol describes a general method for preparing an oil-in-water (o/w) nanoemulsion using **Tergitol** 15-S-40 as a primary surfactant for the purpose of enhancing the solubility and bioavailability of a hydrophobic drug.

Materials:

- **Tergitol** 15-S-40
- Poorly water-soluble active pharmaceutical ingredient (API)
- Oil phase (e.g., medium-chain triglycerides, ethyl oleate)
- Co-surfactant (e.g., Transcutol®, ethanol)
- Deionized water
- Magnetic stirrer and stir bar
- High-shear homogenizer or ultrasonicator
- Particle size analyzer (e.g., dynamic light scattering)

Methodology:

- Preparation of the Oil Phase:

- Dissolve the poorly water-soluble API in the selected oil phase at a predetermined concentration.
- Gently heat and stir the mixture until the API is completely dissolved.
- Preparation of the Aqueous Phase:
 - Disperse **Tergitol** 15-S-40 and the co-surfactant in deionized water.
 - Stir the mixture gently until a clear, homogeneous solution is formed.
- Formation of the Coarse Emulsion:
 - Slowly add the oil phase to the aqueous phase under continuous stirring with a magnetic stirrer.
 - Continue stirring for 15-20 minutes to form a coarse emulsion.
- Nanoemulsification:
 - Subject the coarse emulsion to high-energy emulsification using either a high-shear homogenizer (e.g., at 10,000 rpm for 10 minutes) or an ultrasonicator.
 - The duration and intensity of homogenization/sonication should be optimized to achieve the desired droplet size.
- Characterization of the Nanoemulsion:
 - Measure the mean droplet size and polydispersity index (PDI) of the nanoemulsion using a dynamic light scattering instrument.
 - Visually inspect the formulation for clarity and signs of instability (e.g., creaming, phase separation).
 - Determine the zeta potential to assess the surface charge and predict long-term stability.

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of a surfactant. The surface tension method is a common technique for its determination.

Materials:

- **Tergitol 15-S-40**
- Deionized water
- Surface tensiometer (e.g., Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Volumetric flasks

Methodology:

- Prepare a stock solution of **Tergitol 15-S-40** in deionized water (e.g., 5000 ppm).
- Prepare a series of dilutions from the stock solution with concentrations ranging from well below to well above the expected CMC (e.g., 100 ppm to 4000 ppm).
- Measure the surface tension of each dilution using a calibrated surface tensiometer at a constant temperature (e.g., 25°C).
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is the concentration at which the surface tension plateaus. This can be determined by finding the intersection of the two linear portions of the plot.

Cloud Point Determination

The cloud point is the temperature at which a nonionic surfactant solution becomes cloudy as it phase separates.

Materials:

- **Tergitol 15-S-40**

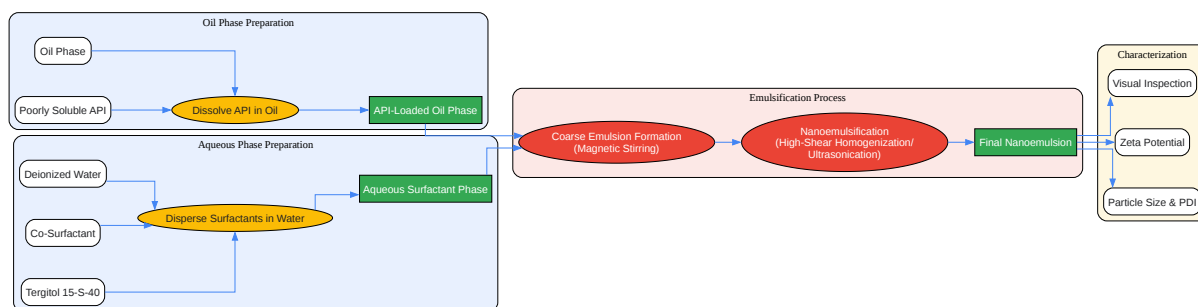
- Deionized water
- Test tube
- Thermometer
- Water bath with controlled heating

Methodology:

- Prepare a 1 wt% solution of **Tergitol** 15-S-40 in deionized water.
- Place the solution in a test tube and immerse it in a water bath.
- Slowly heat the water bath while gently stirring the surfactant solution.
- The cloud point is the temperature at which the solution first becomes turbid.^[4]
- To confirm, remove the test tube from the heat and observe the temperature at which the solution becomes clear again.

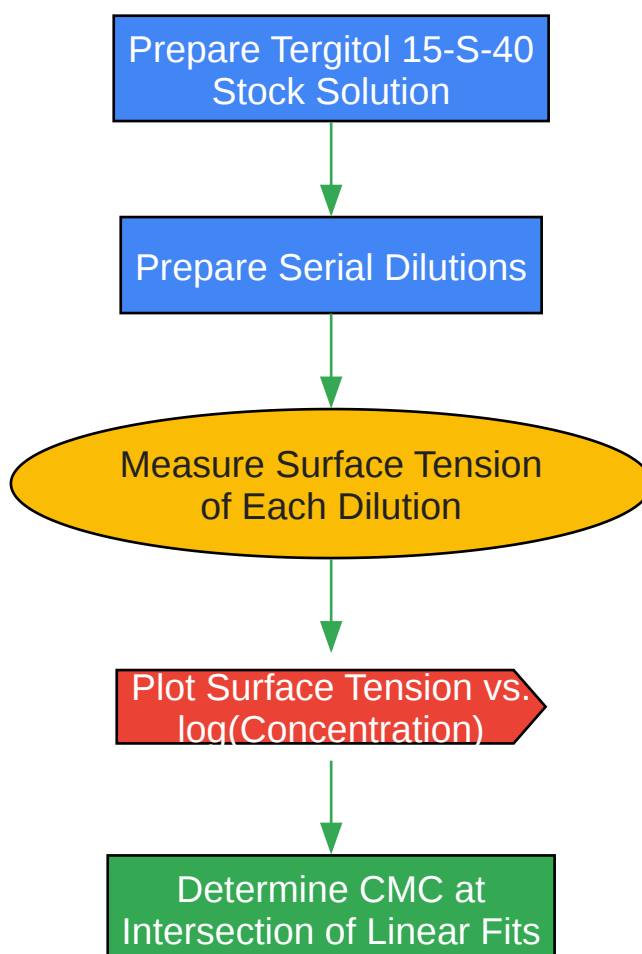
Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



[Click to download full resolution via product page](#)

Caption: Workflow for Nanoemulsion Formulation using **Tergitol 15-S-40**.



[Click to download full resolution via product page](#)

Caption: Workflow for CMC Determination by Surface Tension Measurement.

Conclusion

Tergitol 15-S-40 is a high-performance, versatile nonionic surfactant with well-defined physicochemical properties that make it an excellent choice for a wide range of research applications, particularly in the field of drug delivery and formulation. Its high HLB, excellent emulsification and stabilization capabilities, and favorable environmental profile position it as a valuable tool for scientists and researchers. The protocols and workflows provided in this guide offer a starting point for the successful application of **Tergitol** 15-S-40 in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. univarsolutions.com [univarsolutions.com]
- 3. TERGITOL 15-S-40 (70%) - Ataman Kimya [atamanchemicals.com]
- 4. scribd.com [scribd.com]
- 5. Solubilization techniques used for poorly water-soluble drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. dow.com [dow.com]
- 7. dow.com [dow.com]
- 8. mt.com [mt.com]
- 9. scientificlabs.co.uk [scientificlabs.co.uk]
- 10. bigsunchem.com.tw [bigsunchem.com.tw]
- 11. specialchem.com [specialchem.com]
- 12. ethesis.nitrkl.ac.in [ethesis.nitrkl.ac.in]
- To cite this document: BenchChem. [Tergitol 15-S-40: A Comprehensive Technical Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094223#physicochemical-properties-of-tergitol-15-s-40-for-research-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com